

# leico-4F: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: *leico-4F*  
Cat. No.: *B13400239*

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**leico-4F**, also known as IOTIC-4F, is a non-fullerene acceptor (NFA) that has garnered significant attention in the field of organic electronics, particularly for its application in high-performance organic solar cells. Its low band-gap and strong near-infrared absorption make it a promising candidate for efficient light harvesting. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **leico-4F**, crucial parameters for its processing and the long-term performance of devices fabricated with it.

## Core Properties of leico-4F

Property	Value	Reference
Chemical Name	2,2'-((2Z,2'Z)-(((4,4,9,9-tetrakis(4-hexylphenyl)-4,9-dihydro-s-indaceno[1,2-b:5,6-b']dithiophene-2,7-diyl)bis(4-((2-ethylhexyl)oxy)thiophene-5,2-diyl))bis(methanylylidene))bis(5,6-difluoro-3-oxo-2,3-dihydro-1H-indene-2,1-diylidene))dimalononitrile	[1]
CAS Number	2089044-02-8	[1]
Molecular Formula	C <sub>114</sub> H <sub>114</sub> F <sub>4</sub> N <sub>4</sub> O <sub>4</sub> S <sub>4</sub>	[2]
Molecular Weight	1808.40 g/mol	[2]
Appearance	Dark blue powder/crystals	[1]
Highest Occupied Molecular Orbital (HOMO)	-5.44 eV	[1]
Lowest Unoccupied Molecular Orbital (LUMO)	-4.19 eV	[1]

## Solubility Data

Quantitative solubility data for **leico-4F** is not extensively reported in the literature in a systematic tabular format. However, its solubility in common organic solvents is qualitatively known, and specific concentrations used for device fabrication provide practical insights.

Solvent	Solubility	Concentration Reported	Additive(s)	Reference
Chloroform	Soluble	Not specified	-	[1][3]
Chlorobenzene	Soluble	20 mg/mL	1-chloronaphthalene	[4][5]
o-Dichlorobenzene	Soluble	Not specified	-	[6]
Tetrahydrofuran (THF)	Likely soluble	Not specified	-	
Xylene	Likely soluble	Not specified	-	

Note: The solubility of organic semiconductors like **leico-4F** can be influenced by factors such as temperature, purity, and the presence of additives. For many applications, solutions are prepared at elevated temperatures to increase solubility.

## Stability Profile

The stability of **leico-4F** is a critical factor for the operational lifetime of organic electronic devices. Non-fullerene acceptors, in general, are considered to have better thermal and photochemical stability compared to their fullerene counterparts.

## Thermal Stability

While a specific decomposition temperature from thermogravimetric analysis (TGA) is not readily available in the reviewed literature, studies on non-fullerene acceptors suggest good thermal stability. The glass transition temperature (T<sub>g</sub>) of **leico-4F** has been reported, which is an indicator of the material's stability at elevated temperatures.

Parameter	Value	Conditions	Reference
Glass Transition Temperature (Tg)	157°C	Neat film	[7]
Device Thermal Stability	20% efficiency loss after 1,050 h	85°C and 30% relative humidity (encapsulated device)	[8]

## Photochemical Stability

The photochemical stability of **leico-4F** has been investigated, particularly in the context of its use in organic solar cells. Degradation can occur under illumination, and this process can be influenced by the surrounding materials in a device stack.

Condition	Observation	Reference
Dark Storage (Inert Atmosphere)	High stability, with devices retaining over 90% of their initial efficiency after 90 days.	[9]
Acidic/Basic Conditions	More stable under acidic conditions compared to basic conditions, where hydroxyl ions can degrade the conjugated network.	[10]
Interaction with ZnO	ZnO, often used as an electron transport layer, can have a photocatalytic effect on leico-4F, leading to degradation under UV illumination.	[11]
Device Operational Stability	T <sub>80</sub> lifetime (time to 80% of initial efficiency) of over 20,750 hours estimated for encapsulated devices in the dark under ambient conditions.	[8]

## Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **leico-4F** are not explicitly published. However, standard methods for characterizing organic semiconductor materials can be applied.

### Solubility Determination Protocol

A general approach to determine the solubility of an organic semiconductor like **leico-4F** involves the following steps:

- **Solvent Screening:** A small, known amount of **leico-4F** is added to a range of solvents at room temperature to qualitatively assess its solubility.
- **Quantitative Measurement:** For solvents in which **leico-4F** shows some solubility, a saturated solution is prepared at a specific temperature.
- **Concentration Analysis:** The concentration of the dissolved **leico-4F** is determined by a suitable analytical technique, such as UV-Vis spectroscopy, after filtering out the undissolved solid.
- **Temperature Dependence:** The process is repeated at different temperatures to determine the temperature-dependent solubility.

### Stability Testing Protocol

Stability testing of **leico-4F**, particularly for its application in organic solar cells, often follows established protocols such as the International Summit on Organic Photovoltaic Stability (ISOS) guidelines.

ISOS-L-2 (Operational Stability under Illumination):

- **Device Fabrication:** Fabricate organic solar cell devices with **leico-4F** as the acceptor material under controlled conditions.
- **Initial Characterization:** Measure the initial photovoltaic parameters (PCE, Voc, Jsc, FF) under a calibrated solar simulator.

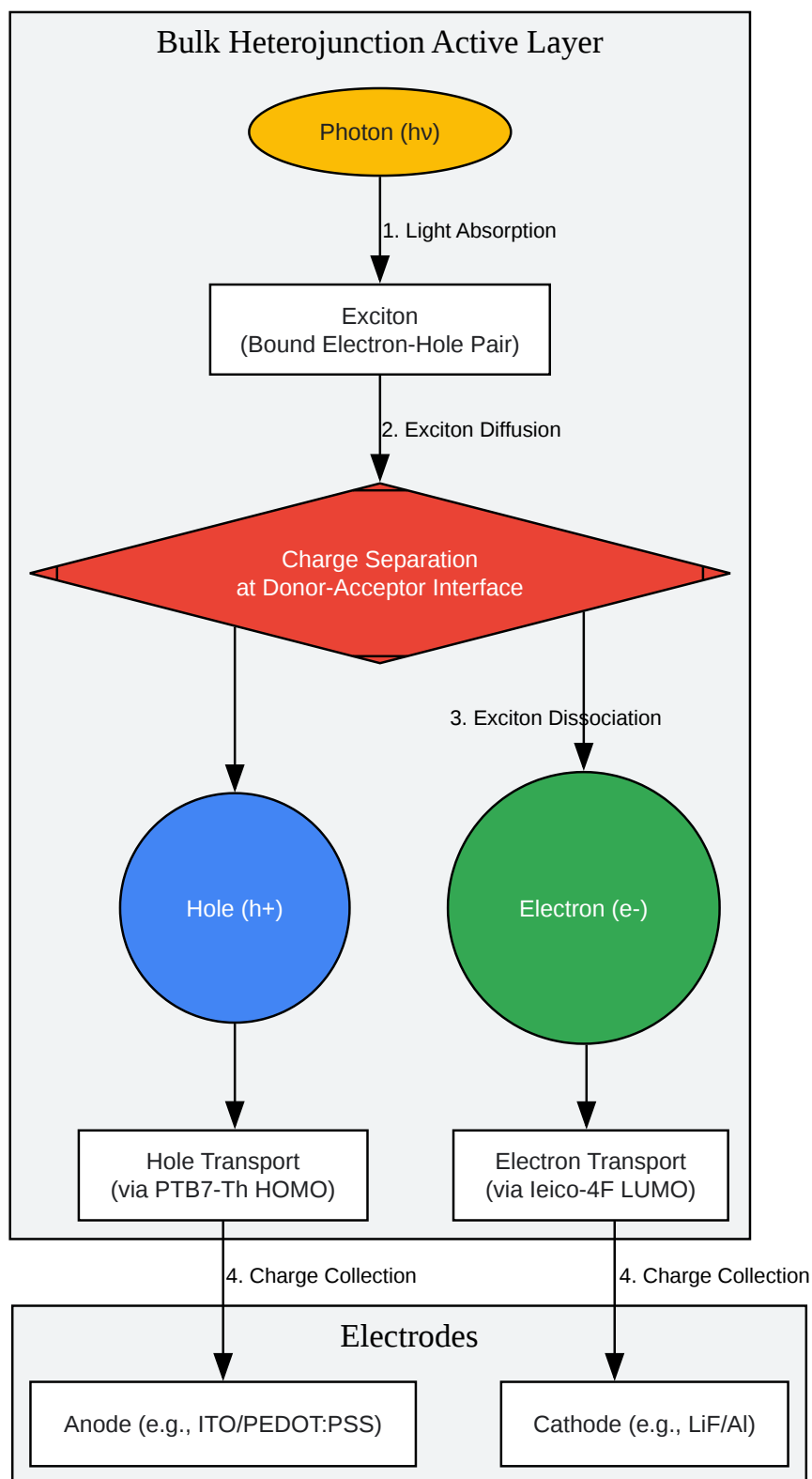
- **Accelerated Aging:** Expose the unencapsulated or encapsulated devices to continuous illumination (e.g., 1-sun intensity) at a controlled temperature (e.g., 65°C or 85°C) and atmosphere (e.g., inert or ambient).
- **Periodic Monitoring:** Periodically measure the photovoltaic parameters to track their degradation over time.
- **Data Analysis:** Plot the normalized device parameters as a function of time to determine lifetimes such as  $T_{80}$ .

## Signaling Pathways and Experimental Workflows

In the context of organic solar cells, "signaling pathways" refer to the electronic processes of charge generation and transport.

## Charge Generation and Transport in a PTB7-Th:leico-4F Bulk Heterojunction

The diagram below illustrates the key steps in the conversion of light to electricity in a bulk heterojunction (BHJ) solar cell using the common donor polymer PTB7-Th and **leico-4F** as the acceptor.

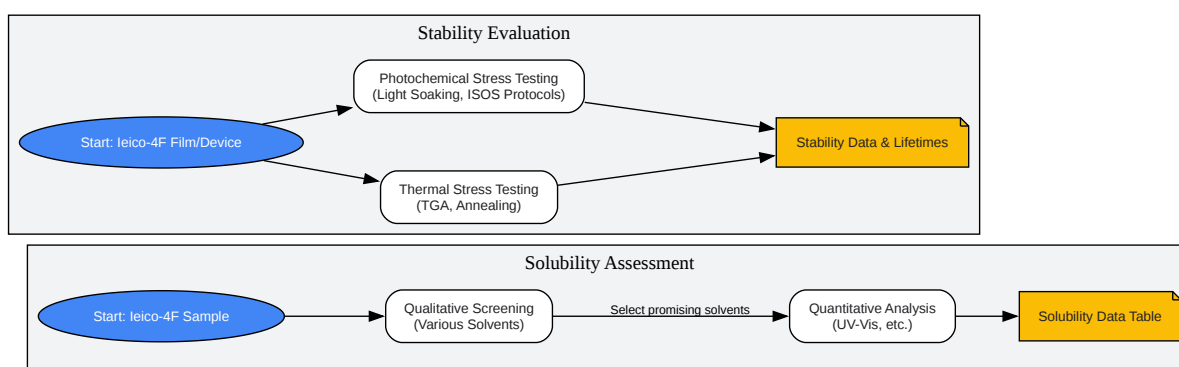


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Caption: Charge generation and transport in a PTB7-Th:**leico-4F** solar cell.

# Experimental Workflow for Solubility and Stability Testing

The following diagram outlines a logical workflow for assessing the solubility and stability of a new organic semiconductor material like **leico-4F**.



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Caption: Workflow for **leico-4F** solubility and stability characterization.

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